

5-(Bromomethyl)pyrimidine Hydrobromide: A Strategic Building Block in Modern Drug Discovery

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Compound of Interest

Compound Name: 5-(Bromomethyl)pyrimidine
hydrobromide

Cat. No.: B1377580

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Abstract

5-(Bromomethyl)pyrimidine hydrobromide is a highly reactive and versatile chemical intermediate that has become indispensable in medicinal chemistry and organic synthesis. Its structure, featuring an electrophilic bromomethyl group attached to a biologically significant pyrimidine core, makes it a strategic building block for introducing the pyrimidine moiety into complex molecular architectures. This guide provides a comprehensive technical overview of its structure, nomenclature, synthesis, and applications, with a focus on the practical insights and causal reasoning required for its effective use in a research and development setting. Protocols are presented as self-validating systems, grounded in established chemical principles and supported by authoritative references.

Core Chemical Identity: Structure and Nomenclature

A precise understanding of a reagent's structure is the foundation of its application. **5-(Bromomethyl)pyrimidine hydrobromide** is an organic salt, not a neutral molecule, a distinction critical for understanding its stability, solubility, and handling.

Molecular Structure

The compound consists of a cationic component and a bromide counter-anion.

- **Cationic Component:** A pyrimidine ring, a six-membered aromatic heterocycle with nitrogen atoms at positions 1 and 3, is substituted at the 5-position with a bromomethyl (-CH₂Br) group. One of the ring's nitrogen atoms is protonated, bearing a positive charge.
- **Anionic Component:** A bromide ion (Br⁻) balances the positive charge of the protonated pyrimidine ring.

This salt form enhances the compound's stability and often improves its handling characteristics compared to the free base, 5-(bromomethyl)pyrimidine.^[1]

IUPAC Nomenclature and Key Identifiers

The systematic IUPAC name for this salt is 5-(bromomethyl)pyrimidine;hydrobromide.^{[1][2]} The neutral parent molecule is named 5-(bromomethyl)pyrimidine.^[3] It is crucial to use the correct nomenclature and CAS number to ensure the procurement of the appropriate reagent.

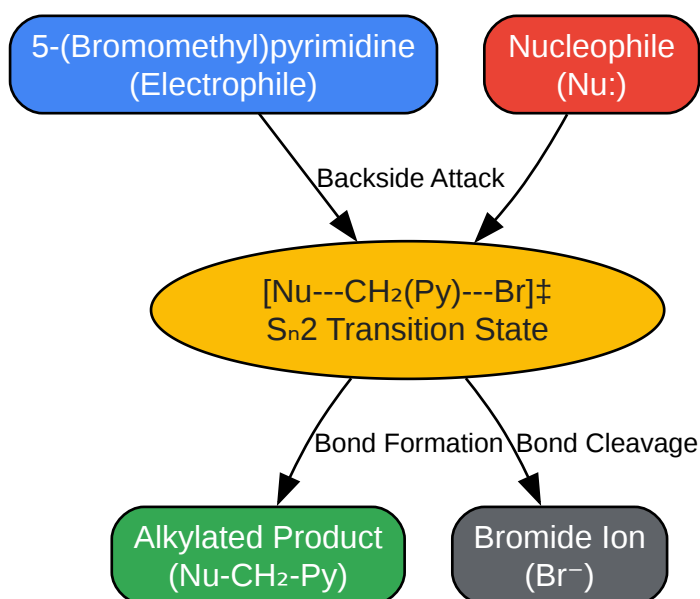
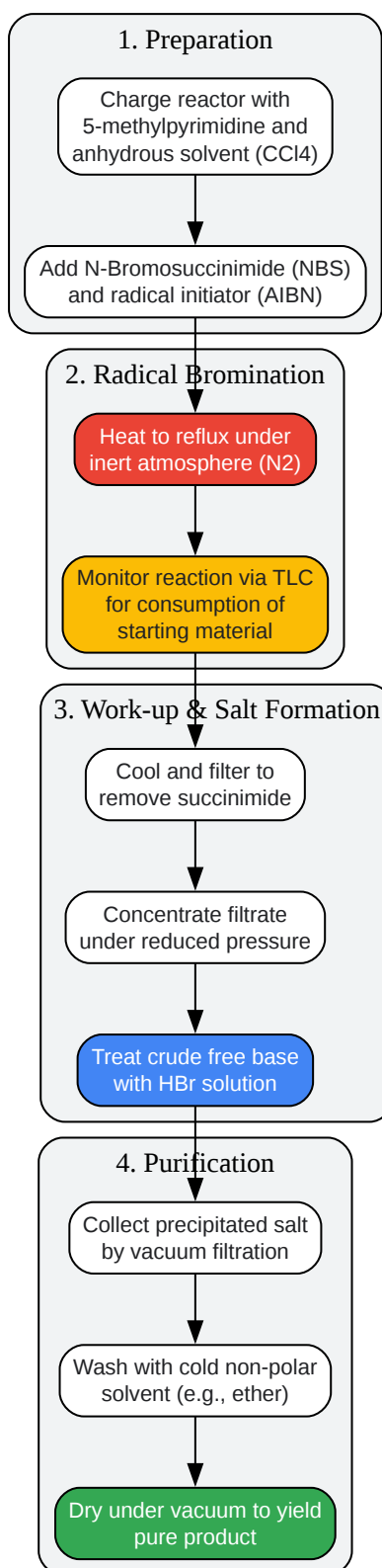
Identifier	Value	Source
IUPAC Name	5-(bromomethyl)pyrimidine;hydrobromide	^{[1][2]}
CAS Number	93224-07-8	^{[1][2]}
Molecular Formula	C ₅ H ₆ Br ₂ N ₂	^{[1][2]}
Molecular Weight	253.92 g/mol	^[1]
SMILES	<chem>C1=C(C=NC=N1)CBr.Br</chem>	^[1]

Synthesis and Purification: A Validated Protocol

The reliable synthesis of high-purity **5-(Bromomethyl)pyrimidine hydrobromide** is paramount for its successful application in multi-step synthetic campaigns. The most common and robust laboratory method involves the free-radical bromination of 5-methylpyrimidine, followed by treatment with hydrobromic acid to precipitate the stable salt.^[1]

Synthetic Workflow Overview

The synthesis can be logically divided into four key stages: preparation, reaction, work-up, and purification. Each stage has critical parameters that directly influence the yield and purity of the final product.



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References

- 1. Buy 5-(Bromomethyl)pyrimidine hydrobromide (EVT-1667298) | 93224-07-8 [evitachem.com]
- 2. 5-(Bromomethyl)pyrimidine Hydrobromide 97.00% | CAS: 93224-07-8 | AChemBlock [achemblock.com]
- 3. 5-(Bromomethyl)pyrimidine | C₅H₅BrN₂ | CID 14434919 - PubChem [pubchem.ncbi.nlm.nih.gov]
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